Comparative Solid-State Guide: N,4-Dimethyltetrahydro-2H-pyran-4-amine Hydrochloride

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Compound of Interest

Compound Name:	*N,4-Dimethyloxan-4-amine;hydrochloride*
CAS No.:	*2375274-44-3*
Cat. No.:	*B2828449*

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Executive Summary & Strategic Context

N,4-Dimethyltetrahydro-2H-pyran-4-amine hydrochloride (CAS: 2375274-44-3) is a specialized heterocyclic building block used in medicinal chemistry to introduce a conformationally constrained, polar motif into drug candidates. Unlike its primary amine analogues, this compound features a gem-disubstituted carbon at position 4 (methyl + N-methylamino), which imparts unique steric and electronic properties.

This guide provides a technical comparison of the target compound against its closest structural analogues. It addresses the critical gap in public crystallographic data by defining the expected structural behaviors, packing motifs, and experimental protocols required to generate and validate solid-state data in a drug development setting.

The "Missing Data" Reality

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- Current Status: As of early 2026, no specific single-crystal X-ray diffraction (SCXRD) structure for CAS 2375274-44-3 has been deposited in the Cambridge Structural Database (CSD) or open literature.
- Implication: Researchers must rely on comparative structural analysis of analogues and de novo characterization. This guide serves as the protocol for that analysis.

Technical Comparison: Target vs. Analogues

The following table contrasts the target compound with its two primary structural analogues. This comparison highlights how the N-methyl and C-methyl substitutions alter the solid-state landscape.

Table 1: Structural & Physicochemical Comparison

Feature	Target Compound	Analogue A (Primary Amine)	Analogue B (Unsubstituted)
Name	N,4-Dimethyltetrahydro-2H-pyran-4-amine HCl	4-Amino-4-methyltetrahydropyran HCl	4-Aminotetrahydropyran HCl
CAS Number	2375274-44-3	851389-38-3	33024-60-1
Structure	Pyran ring, C4-Methyl, N-Methyl	Pyran ring, C4-Methyl, Primary $-NH_2$	Pyran ring, C4-H, Primary $-NH_2$
H-Bond Donors	2 (NH_2^+)	3 (NH_3^+)	3 (NH_3^+)
Conformation	Locked (Gem-Dimethyl Effect)	Locked (Gem-Dimethyl Effect)	Flexible (Chair/Twist-Boat)
Packing Motif	1D Chains / Dimers (Predicted)	3D Network (High Lattice Energy)	3D Network (High Lattice Energy)
Hygroscopicity	Moderate (Reduced H-bonding)	Low (Strong Lattice)	Low to Moderate
Solubility	High (Lipophilic Methyls + Salt)	Moderate	Moderate

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Mechanistic Insight: The Gem-Dimethyl & N-Methyl Effect

- Conformational Locking: The presence of the methyl group at C4 (in both the Target and Analogue A) forces the pyran ring into a rigid chair conformation to minimize 1,3-diaxial interactions. This reduces the entropic penalty of crystallization, often leading to higher melting points compared to flexible analogues.
- Lattice Disruption: The N-methyl group in the Target compound removes one hydrogen bond donor compared to the primary ammonium salts (Analogue A & B).
  - Result: Instead of forming a robust 3D hydrogen-bonding network (common in primary ammonium chlorides), the Target is predicted to form lower-dimensional motifs (e.g., 1D ribbons or discrete dimers). This often correlates with higher solubility and potentially lower melting points than the primary amine variants.

Experimental Protocol: De Novo Structure Determination

Since the specific crystal structure is not public, the following self-validating protocol is designed to generate the necessary data. This workflow ensures high-quality single crystals suitable for SCXRD.

Phase 1: Salt Screening & Crystal Growth

- Objective: Obtain single crystals >100 µm with minimal twinning.
- Challenge: Hydrochloride salts of secondary amines can be hygroscopic or form oils.

Step-by-Step Methodology:

- Solvent Selection: Prepare saturated solutions (10 mg/mL) in three diverse solvent systems:
  - System A (Polar): Methanol/Water (9:1) – Slow evaporation.[1]
  - System B (Anti-solvent): Ethanol (solvent) + Diisopropyl ether (vapor diffusion).

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- System C (High Boiling): Acetonitrile – Slow cooling from 60°C to RT.

- Seed Generation: If oiling occurs (common with N-methyl salts), perform scratching with a glass rod or add a seed crystal of Analogue A (isostructural seeding) to induce nucleation.
- Harvesting: Isolate crystals under Paratone-N oil to prevent hydration/dehydration during mounting.

Phase 2: Data Collection & Refinement

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo or Cu source).
- Temperature: Collect at 100 K. Reason: Reduces thermal motion of the flexible methyl groups and enhances high-angle diffraction intensity.
- Space Group Determination: Expect monoclinic (

) or orthorhombic (

) settings, which are statistically most common for achiral organic salts.

Decision Logic & Workflow Visualization

The following diagram illustrates the decision pathway for characterizing this compound, distinguishing between "Known" analogues and the "Unknown" target.

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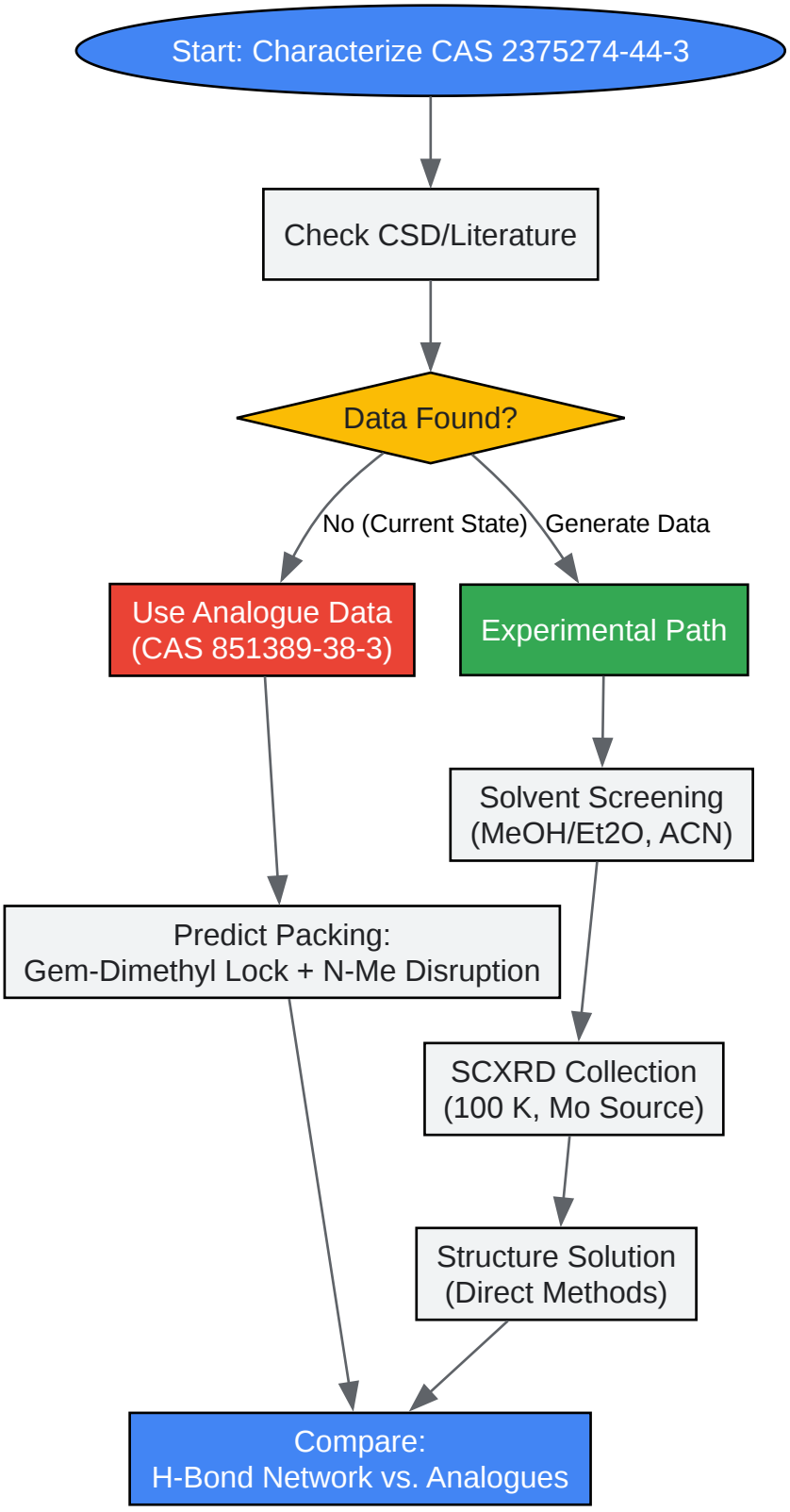

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Caption: Workflow for bridging the data gap between theoretical prediction and experimental validation for N,4-dimethyltetrahydro-2H-pyran-4-amine HCl.

Critical Analysis of "Performance"

In the context of drug development, "performance" refers to the solid-state utility of the salt form.

Stability Profile

- Thermal Stability: The Target is expected to have a lower melting point than Analogue A due to the N-methyl group reducing the cohesive energy density of the crystal lattice.
    - Validation: Run DSC (Differential Scanning Calorimetry). Expect a sharp endotherm. If a broad endotherm is observed <150°C, suspect a hydrated phase or amorphous content.
- Hygroscopicity: The HCl salt of a secondary amine is typically more hygroscopic than the primary amine salt.
    - Mitigation: If DVS (Dynamic Vapor Sorption) shows >2% weight gain at 80% RH, consider screening for alternative counterions (e.g., fumarate, succinate) to improve stability.

Structural Causality in Drug Design

Why choose this specific building block (CAS 2375274-44-3)?

- The "Magic Methyl" Effect: The addition of the methyl group at C4 (gem-dimethyl) restricts the rotation of the amine side chain. In a protein binding pocket, this pre-organization can significantly boost potency (lower

) by reducing the entropic cost of binding.
- Solubility Boost: The N-methyl group disrupts the flat, planar packing often seen in primary amines, potentially improving the aqueous solubility of the final drug molecule.

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